

Tris Acetate Buffer: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Tris(hydroxymethyl)aminomethane acetate*

CAS No.: 6850-28-8

Cat. No.: B1255382

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of Tris acetate buffer, a commonly used buffer system in molecular biology, biochemistry, and drug development. We will delve into its core physicochemical properties, preparation protocols, and key applications, with a focus on providing practical information for laboratory professionals.

Core Concepts: pKa and pH Range

Tris, or tris(hydroxymethyl)aminomethane, is a primary amine and a weak base that is widely used in biological research for its buffering capacity. The effectiveness of a buffer is determined by its pKa, the pH at which the acidic and basic forms of the buffer are present in equal concentrations.

The pKa of Tris base is approximately 8.1 at 25°C.^{[1][2][3]} This makes it an effective buffer in the slightly alkaline pH range of 7.1 to 9.1.^{[4][5]} When combined with acetic acid, it forms a Tris acetate buffer. The addition of acetic acid helps to bring the pH into the desired range.

A critical consideration when working with Tris buffers is the temperature dependence of its pKa. The pH of a Tris buffer solution will decrease as the temperature increases, and conversely, the pH will increase as the temperature decreases.[5][6] For every 1°C increase in temperature, the pKa of Tris decreases by approximately 0.03.[6] This is a significant factor in experiments conducted at temperatures other than ambient, such as in cell culture incubators (37°C) or during cold-room procedures (4°C). Therefore, it is crucial to adjust the pH of the buffer at the intended working temperature.

Table 1: Physicochemical Properties of Tris Acetate Buffer

Parameter	Value	Reference(s)
Tris pKa (25°C)	~8.1	[1][2][3]
Effective pH Range	7.1 - 9.1	[4][5]
Temperature Dependence of pKa	~ -0.03 pH unit / °C	[6]
Common Working pH	7.4 - 8.6	[7][8]

Buffer Preparation and Composition

Tris acetate buffers are typically prepared as concentrated stock solutions, which are then diluted to the desired working concentration. A common formulation is Tris-Acetate-EDTA (TAE) buffer, which is extensively used in nucleic acid electrophoresis. EDTA (ethylenediaminetetraacetic acid) is a chelating agent that is added to inhibit nucleases by sequestering divalent cations like Mg^{2+} .

Table 2: Standard Recipe for 50x TAE Stock Solution (1 Liter)

Component	Amount	Molar Mass (g/mol)	Final Concentration (in 50x)
Tris Base	242 g	121.14	2 M
Glacial Acetic Acid	57.1 mL	60.05	1 M
EDTA (0.5 M, pH 8.0)	100 mL	-	50 mM
Deionized Water	To a final volume of 1 L	-	-

To prepare a 1x working solution, the 50x stock is diluted 1:50 with deionized water. The final concentration of a 1x TAE buffer is 40 mM Tris-acetate and 1 mM EDTA, with a pH of approximately 8.3.[\[9\]](#)

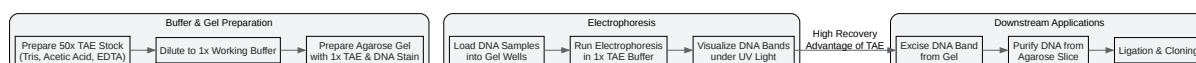
- Weigh 242 g of Tris base and add it to a beaker containing approximately 700 mL of deionized water.
- Stir the solution with a magnetic stirrer until the Tris base is completely dissolved.
- Carefully add 57.1 mL of glacial acetic acid to the solution.
- Add 100 mL of a 0.5 M EDTA solution (pH 8.0).
- Adjust the final volume to 1 L with deionized water.
- The pH of the 50x stock solution does not need to be adjusted but should be around 8.3.[\[10\]](#)
- Store the 50x TAE stock solution at room temperature. If a precipitate forms over time, it can be redissolved by warming the solution to 37°C and stirring.[\[10\]](#)

Key Applications and Methodologies

Tris acetate buffer, particularly in the form of TAE, is a cornerstone of molecular biology laboratories, primarily for its use in nucleic acid electrophoresis.

TAE buffer is widely used as both the gel and running buffer for agarose gel electrophoresis of DNA and RNA.[1] Its slightly basic pH ensures that the phosphate backbone of nucleic acids remains deprotonated and negatively charged, allowing for migration towards the anode in an electric field.

TAE is particularly advantageous for the high-resolution separation of long nucleic acid fragments (>1500 bp).[11] It also allows for high recovery of nucleic acids from agarose gels for subsequent enzymatic applications, such as ligation for cloning, as the borate in the alternative TBE buffer can inhibit enzymes like ligases.[11] However, TAE has a lower buffering capacity than TBE, which can lead to a significant decrease in pH during prolonged electrophoresis runs due to the temperature increase.[11]

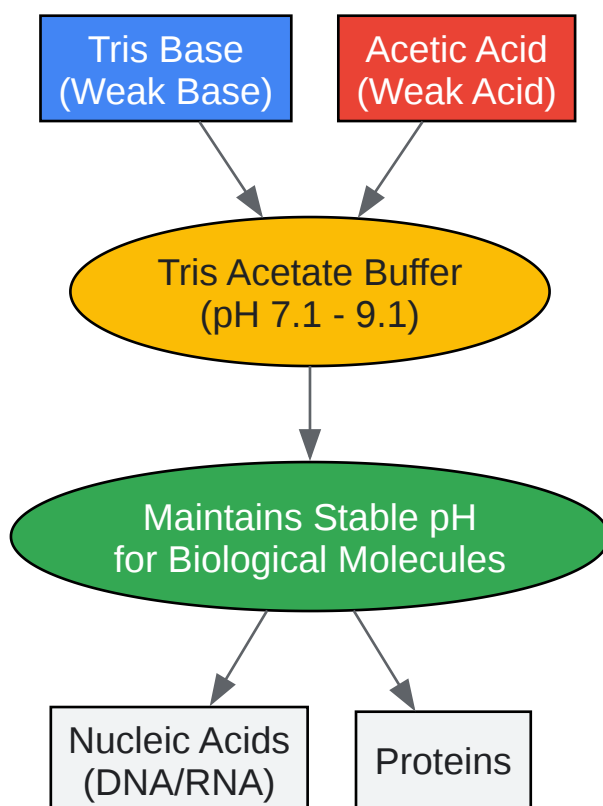


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Workflow for DNA Agarose Gel Electrophoresis using TAE Buffer.

Beyond electrophoresis, Tris acetate buffer is also utilized in:

- Protein Electrophoresis: It can be used in SDS-PAGE and related blotting techniques.[8][12]
- Biochemical Assays: As a general-purpose buffer for maintaining a stable pH for enzymatic reactions.
- Cell Culture: In some instances, it can be used for short-term procedures, although dedicated cell culture media are more common.[12]
- Chromatography: As a component of the mobile phase in certain chromatography applications.



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Logical Relationship of Tris Acetate Buffer Components and Function.

Summary and Recommendations

Tris acetate buffer is a versatile and cost-effective buffer system for a wide range of applications in the life sciences. Its primary utility is in nucleic acid electrophoresis, where its properties are well-suited for the separation and subsequent purification of DNA fragments.

Researchers and laboratory professionals should be mindful of the temperature sensitivity of Tris buffers and ensure that the pH is adjusted at the intended experimental temperature for optimal performance and reproducibility. When choosing between TAE and TBE for electrophoresis, TAE is generally preferred for applications requiring downstream enzymatic manipulation of the DNA.

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